

Personal protective equipment for handling 1-Bromo-4-(difluoromethoxy)benzene

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Compound of Interest

Compound Name: 1-Bromo-4-(difluoromethoxy)benzene

Cat. No.: B1333783

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Essential Safety and Handling Guide for 1-Bromo-4-(difluoromethoxy)benzene

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Bromo-4-(difluoromethoxy)benzene** (CAS No. 5905-69-1). Adherence to these protocols is essential for ensuring personal safety and minimizing laboratory hazards.

Immediate Safety Concerns

1-Bromo-4-(difluoromethoxy)benzene and structurally similar compounds are hazardous.

Key concerns include:

- Skin Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Eye Damage: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Respiratory Irritation: May cause respiratory irritation if inhaled.[\[2\]](#)[\[3\]](#)
- Flammability: Some related compounds are flammable liquids and vapors.[\[1\]](#) Vapors may form explosive mixtures with air and can travel to an ignition source.[\[4\]](#)[\[5\]](#)

Physical and Chemical Properties

A summary of the key quantitative data for **1-Bromo-4-(difluoromethoxy)benzene** is provided below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₅ BrF ₂ O
Molecular Weight	223.015 g/mol [6]
Appearance	Colorless, transparent liquid[6]
Density	1.6 ± 0.1 g/cm ³ [6]
Boiling Point	205.4 ± 30.0 °C at 760 mmHg[6]
Flash Point	92.6 ± 8.8 °C[6]
Vapor Pressure	0.4 ± 0.4 mmHg at 25°C[6]

Operational Plan: Handling and Disposal

A systematic approach to handling, from preparation to disposal, is critical.

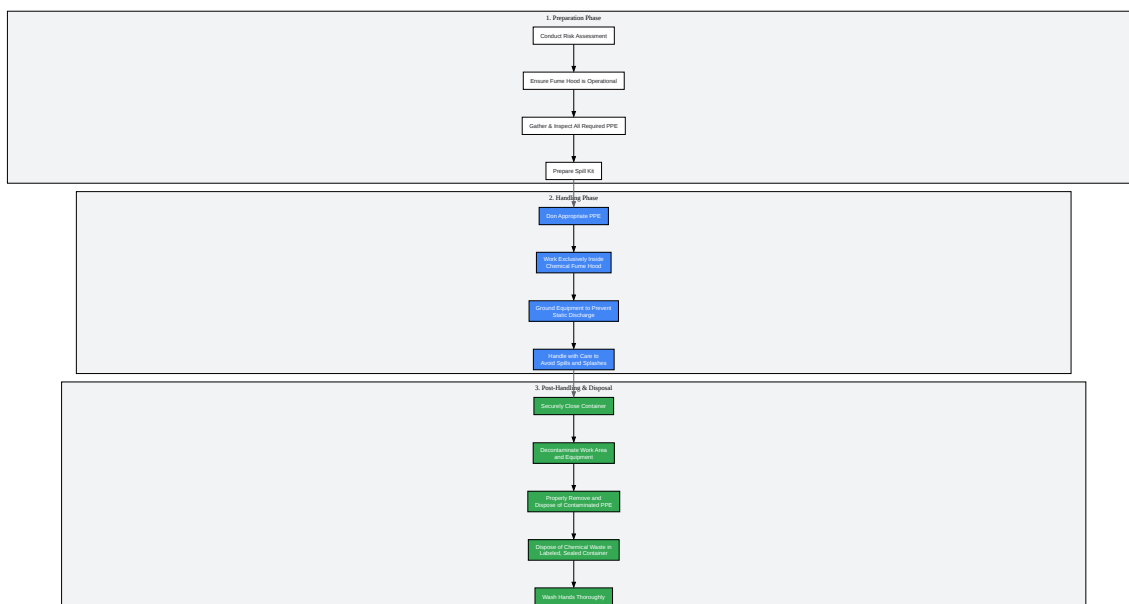
Personal Protective Equipment (PPE)

The following table outlines the required PPE for handling **1-Bromo-4-(difluoromethoxy)benzene**. All PPE should be inspected prior to use.[3]

Protection Type	Specific Equipment	Standard/Specification	Purpose
Engineering Controls	Chemical Fume Hood	-	To minimize inhalation of vapors. Use only in well-ventilated areas. [2][4][7]
Eye and Face Protection	Safety Goggles or Glasses with Side Shields	EN166 (EU) or OSHA 29 CFR 1910.133 (US)	To prevent eye contact with splashes or vapors.[3][4]
Face Shield	-	Required when there is a significant risk of splashing.[3]	
Hand Protection	Chemical-Resistant Gloves (e.g., Nitrile, Neoprene)	-	To prevent skin contact. Gloves must be inspected before use and disposed of properly after.[3][4]
Body Protection	Laboratory Coat or Chemical-Resistant Suit	-	To protect skin and personal clothing from contamination.[3][4]
Closed-toe Shoes	-	To protect feet from spills.	
Respiratory Protection	NIOSH/MSHA or EN 149 Approved Respirator	-	Required if ventilation is inadequate or if there is a risk of inhaling vapors.[4][8]

Safe Handling Workflow

The following diagram illustrates the standard operating procedure for handling **1-Bromo-4-(difluoromethoxy)benzene** safely.



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Caption: Workflow for Safely Handling **1-Bromo-4-(difluoromethoxy)benzene**.

Experimental Protocol: Step-by-Step Handling

- Preparation: Before starting any work, ensure the chemical fume hood is functioning correctly and a spill kit is readily accessible. Put on all required PPE as detailed in the table above.[9]
- Handling: Conduct all operations within a chemical fume hood to minimize vapor inhalation. [7] Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge, especially given the flammability of related compounds.[4][5]
- Post-Handling: After completion, tightly close the container.[4] Decontaminate all work surfaces and equipment. Carefully remove and dispose of contaminated gloves and other

disposable PPE in a designated waste container.[3] Wash hands and any exposed skin thoroughly with soap and water.[3][10]

Disposal Plan

- Chemical Waste: Dispose of **1-Bromo-4-(difluoromethoxy)benzene** and any contaminated materials as hazardous waste.[4][10] The material should be sent to a licensed chemical destruction facility.[11] Do not discharge into sewer systems.[3][11]
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) before being offered for recycling or reconditioning.[11] Alternatively, puncture the container to prevent reuse.
- Regulations: Always consult and adhere to local, regional, and national hazardous waste regulations for complete and accurate classification and disposal procedures.[5]

Emergency Response Plan

Immediate and appropriate action is vital in the event of an emergency.

Exposure Protocols

Exposure Type	Immediate Action
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. [5][10] Remove contact lenses if present and easy to do. Continue rinsing.[3] Seek immediate medical attention from an ophthalmologist.[1]
Skin Contact	Take off immediately all contaminated clothing. [4][5] Flush skin and hair with running water and soap. Seek medical attention if irritation develops or persists.[5]
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[3] [10] If the person is not breathing, provide artificial respiration. Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting.[9] Clean mouth with water and drink plenty of water afterward.[5] Call a physician or poison control center immediately.[7]

In all cases of exposure, show the Safety Data Sheet (SDS) to the attending medical professional.[1][3]

Spill Response Protocol

- Evacuate: Immediately evacuate non-essential personnel from the spill area and move upwind.[3]
- Ventilate & Isolate: Ensure the area is well-ventilated. Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[4][10]
- Contain: Prevent the spill from spreading or entering drains using an inert absorbent material such as sand, silica gel, or vermiculite.[10]

- Clean-up: Wearing full PPE, including respiratory protection, carefully soak up the spill with the absorbent material.[12] Collect the residue into a suitable, labeled, and sealed container for hazardous waste disposal.[8][9][10]
- Decontaminate: Wash the spill area with a strong soap and water solution after the material has been collected.[8]

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